

4-mercapto-4-methylpentanoic acid chemical structure and properties

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Compound of Interest

Compound Name: 4-Mercapto-4-methylpentanoic acid

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An In-depth Technical Guide to **4-Mercapto-4-methylpentanoic Acid**

Introduction

4-Mercapto-4-methylpentanoic acid is a bifunctional organic compound featuring both a thiol (-SH) and a carboxylic acid (-COOH) group.[1] This unique structure, a branched thiol-carboxylic acid, provides it with dual reactivity, making it a versatile building block in various scientific fields.[2] Its thiol group allows for selective conjugation through disulfide or maleimide chemistry, while the carboxylic acid group is available for amide coupling.[2] This compound is particularly significant as a linker in the development of Antibody-Drug Conjugates (ADCs), where it connects a monoclonal antibody to a cytotoxic payload.[3][4] The gem-dimethyl moiety alpha to the thiol group enhances the stability of the resulting 'payload-antibody' bond.[4]

Chemical Structure and Identifiers

The structure of **4-mercapto-4-methylpentanoic acid** consists of a pentanoic acid backbone with a thiol group and two methyl groups attached to the fourth carbon atom.

- IUPAC Name: 4-methyl-4-sulfanylpentanoic acid[5][6]
- Molecular Formula: C₆H₁₂O₂S[2][5]
- Canonical SMILES: CC(C)(CCC(=O)O)S[5]

- InChI: InChI=1S/C6H12O2S/c1-6(2,9)4-3-5(7)8/h9H,3-4H2,1-2H3,(H,7,8)[5]
- InChIKey: SYIFSIGCMOMQRB-UHFFFAOYSA-N[5][7]
- CAS Number: 140231-31-8[2][5]

Physicochemical Properties

The physical and chemical properties of **4-mercapto-4-methylpentanoic acid** are summarized in the table below. It is typically a liquid or semi-solid at room temperature.[7]

Property	Value	Source(s)
Molecular Weight	148.22 g/mol	[1]
148.23 g/mol	[5]	
Boiling Point	256.438 °C at 760 mmHg	[1]
Density	1.087 g/cm ³	[1]
Flash Point	108.89 °C	[1]
pKa (Predicted)	4.60 ± 0.10	[1]
Physical Form	Liquid, Solid, or Semi-solid	[7]
Purity	≥90%	[8]
Storage Temperature	-20 °C	[2][7]

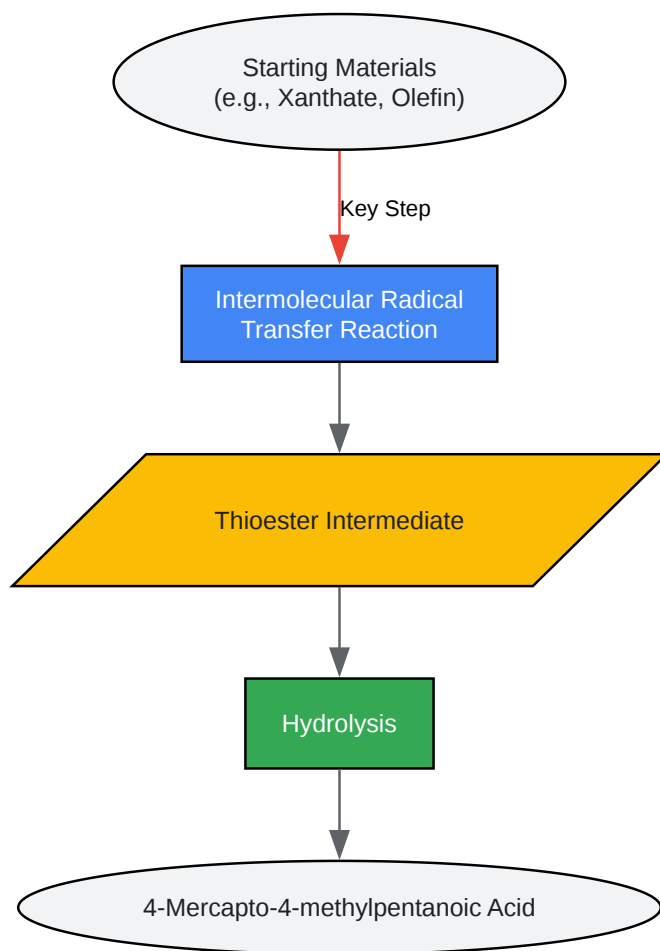
Synthesis and Reactivity

An efficient synthesis of **4-mercapto-4-methylpentanoic acid** has been reported that utilizes an intermolecular radical transfer reaction as the key step, presenting advantages over more traditional routes.[3][4]

Logical Workflow for Synthesis

The synthesis can be conceptualized as a multi-step process, which is outlined in the diagram below. This approach is designed to be convergent, which is particularly important when

working with complex and valuable molecules.[3]



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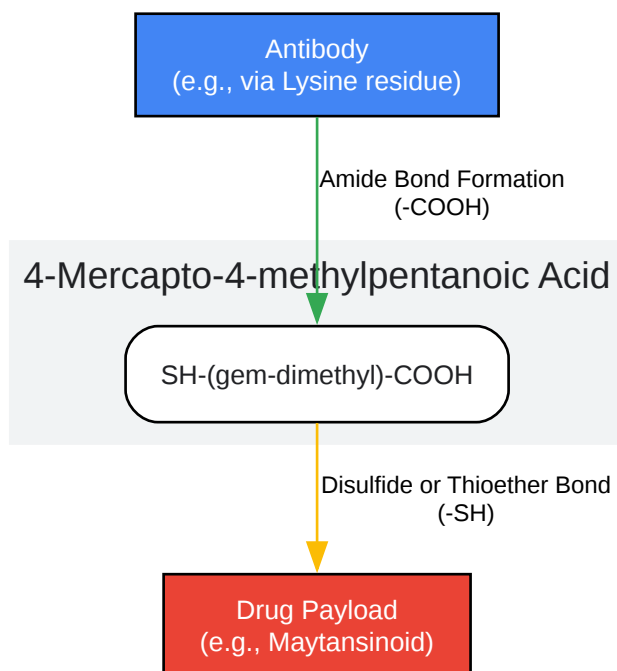
Caption: A simplified workflow for the synthesis of **4-mercapto-4-methylpentanoic acid**.

Reactivity and Applications

The dual functionality of **4-mercapto-4-methylpentanoic acid** is key to its utility, especially in bioconjugation and drug delivery.[2]

- Thiol Group (-SH): This group reacts selectively with maleimides, haloacetyl groups, and can form disulfide bonds.[2]
- Carboxylic Acid Group (-COOH): This group is readily coupled with primary amines to form stable amide bonds.[2]

This reactivity makes it an essential linker for Antibody-Drug Conjugates (ADCs), where it covalently bridges the antibody and the cytotoxic payload.[4]

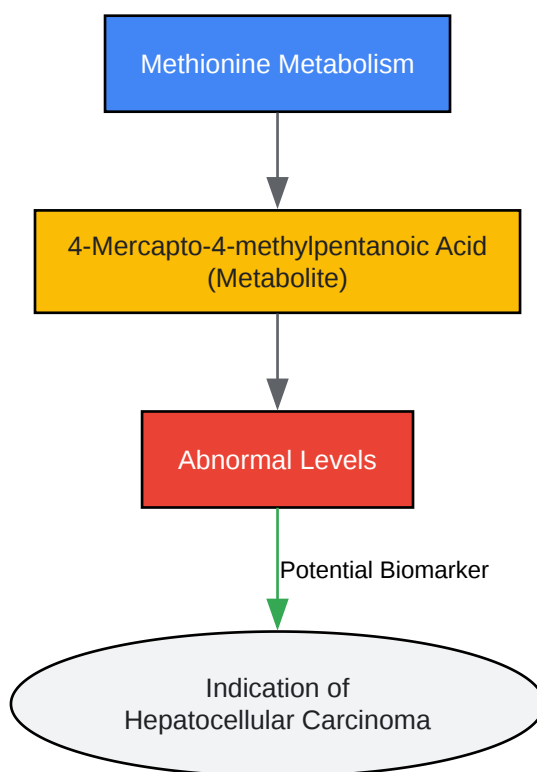


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Caption: Role of **4-mercapto-4-methylpentanoic acid** as a linker in ADCs.

Biological Significance

4-Mercapto-4-methylpentanoic acid is also recognized as a metabolite within the methionine metabolism pathway.[1] Altered levels of this compound in biological samples can serve as a biomarker, potentially indicating certain health conditions like hepatocellular carcinoma.[1]



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Caption: The role of **4-mercapto-4-methylpentanoic acid** as a potential biomarker.

Experimental Protocols

While specific, detailed protocols are proprietary or vary by application, the general methodologies for its use in bioconjugation are based on well-established chemical reactions.

General Protocol for Amide Coupling (Carboxylic Acid Reaction)

- **Activation of Carboxylic Acid:** The carboxylic acid group of **4-mercapto-4-methylpentanoic acid** is typically activated using a coupling agent such as EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and an additive like NHS (N-hydroxysuccinimide) or Sulfo-NHS to form a more reactive ester.
- **Reaction with Amine:** The activated linker is then reacted with a primary amine on the target molecule (e.g., a lysine residue on an antibody) in a suitable buffer (typically pH 7-8) to form a stable amide bond.

- Purification: The resulting conjugate is purified using chromatographic techniques like size-exclusion or affinity chromatography to remove unreacted linker and reagents.

General Protocol for Thiol-Maleimide Conjugation

- Thiol Activation/Reduction: Ensure the thiol group on **4-mercapto-4-methylpentanoic acid** (or the cysteine on the protein) is in its reduced, free state. If disulfide bonds are present, they may need to be reduced using an agent like DTT or TCEP.
- Conjugation Reaction: The free thiol is reacted with a maleimide-functionalized molecule. This reaction proceeds rapidly at neutral to slightly acidic pH (6.5-7.5) to form a stable thioether bond.
- Quenching and Purification: The reaction may be quenched by adding an excess of a small-molecule thiol. The final conjugate is then purified to remove unwanted byproducts.

Safety and Handling

4-Mercapto-4-methylpentanoic acid requires careful handling due to its potential hazards.

- Hazard Statements: The compound is harmful if swallowed or inhaled, toxic in contact with skin, causes skin irritation, and can cause serious eye damage.[9] It may also cause respiratory irritation.[9]
- Precautionary Measures: Always work in a well-ventilated area or under an inert atmosphere to prevent thiol oxidation.[2][9] Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, typically at -20°C.[2][7][9] It should be protected from light.[2]

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